

Personal protective equipment for handling Ethyl bromopyruvate

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Compound of Interest

Compound Name: Ethyl bromopyruvate

Cat. No.: B044637

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Essential Safety and Handling Guide for Ethyl Bromopyruvate

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate and essential safety protocols, operational plans, and disposal instructions for handling **Ethyl bromopyruvate**.

Physicochemical and Hazard Information

Ethyl bromopyruvate is a clear yellow to pink-red liquid.[1] It is recognized as a lachrymator, causing irritation and potentially severe burns upon contact with the skin and eyes.[1] Inhalation should be avoided.[1]

Property	Value	Source
CAS Number	70-23-5	[2]
Molecular Formula	C5H7BrO3	[1][3]
Molecular Weight	195.01 g/mol	[1][3]
Appearance	Clear orange-yellow to pink-red liquid	[1][4]
Boiling Point	100 - 102 °C / 212 - 215.6 °F @ 15 mmHg	[2][5]
Flash Point	98 °C / 208.4 °F	[2]
Density	1.550 g/mL at 25°C	[1][2]

Hazard Statement	Classification
H314	Causes severe skin burns and eye damage[3][6]
H315	Causes skin irritation[3][5][7]
H319	Causes serious eye irritation[3][7]
H335	May cause respiratory irritation[3][7][8]

Personal Protective Equipment (PPE)

A comprehensive approach to personal safety involves the consistent use of appropriate PPE.

Equipment	Specifications	Rationale
Eye Protection	Chemical safety goggles (compliant with EN 166 or OSHA 29 CFR 1910.133)	Protects against splashes and vapors that can cause serious eye irritation or damage.[2][4][5]
Hand Protection	Appropriate protective gloves	Prevents skin contact which can cause irritation or burns.[4][5]
Skin and Body Protection	Long-sleeved clothing or lab coat	Minimizes the risk of accidental skin exposure.[5]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Required when ventilation is inadequate or if irritation is experienced. Use an organic vapor filter (Type A).[2]

Operational Plan for Safe Handling

Adherence to a strict operational protocol is crucial when working with **Ethyl bromopyruvate**.

1. Preparation:

- Ensure the work area is well-ventilated, preferably within a chemical fume hood.[4]
- Confirm that an eyewash station and safety shower are readily accessible.[4]
- Assemble all necessary equipment and reagents before handling the chemical.
- Don all required personal protective equipment as specified in the table above.

2. Handling:

- Avoid direct contact with eyes, skin, and clothing.[4]
- Prevent inhalation of vapors.[4]

- Keep the container tightly closed when not in use.[2]
- Store refrigerated (below 4°C/39°F) in a cool, dry, well-ventilated area away from incompatible materials such as acids, bases, reducing agents, and oxidizing agents.[2][4]

3. Post-Handling:

- Wash hands and any exposed skin thoroughly after handling.[2]
- Decontaminate the work surface.
- Remove and wash contaminated clothing before reuse.[4]

Emergency and Disposal Plans

First Aid Measures

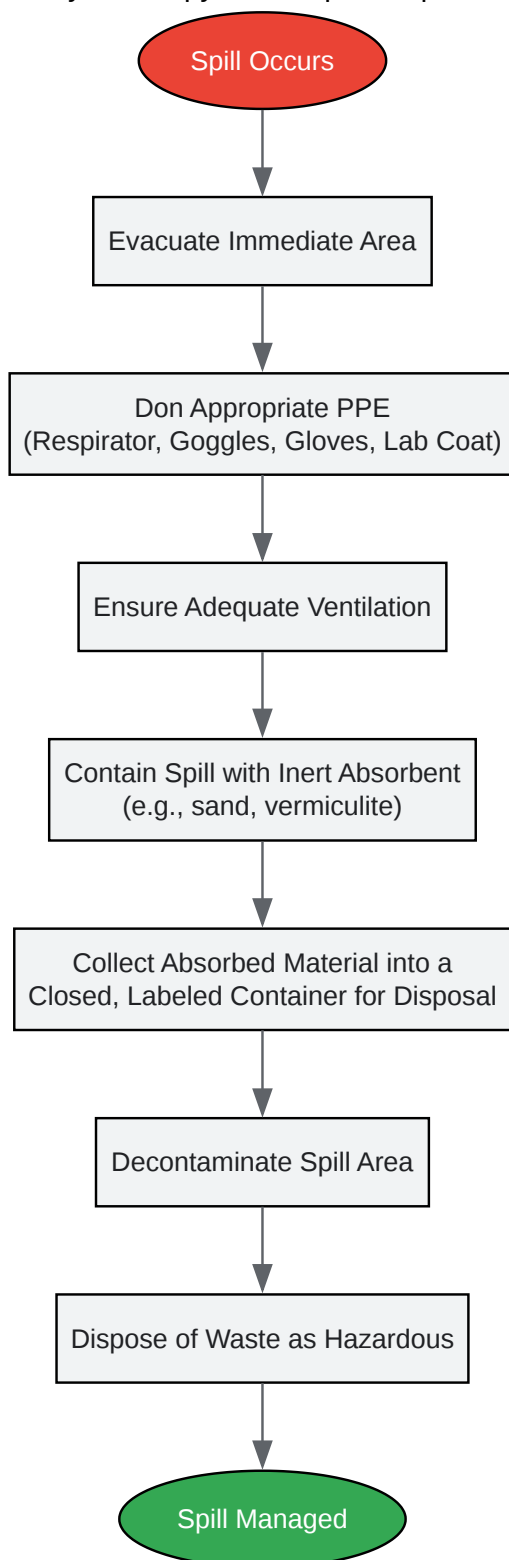
Immediate response is critical in the event of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2][4]
Skin Contact	Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[2][4]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.[2][4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention.[4]

Spill Response Workflow

In the event of a spill, follow this structured response plan.

Ethyl Bromopyruvate Spill Response



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com